3-(Furan-2-YL)-2-hydroxypyridine chemical structure

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Compound of Interest

Compound Name:	*3-(Furan-2-YL)-2-hydroxypyridine*
CAS No.:	*30236-47-6*
Cat. No.:	*B6319408*

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Topic: **3-(Furan-2-yl)-2-hydroxypyridine**: Structural Dynamics, Synthesis, and Medicinal Utility Content Type: In-depth Technical Guide Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

3-(Furan-2-yl)-2-hydroxypyridine is a heteroaryl scaffold of significant interest in medicinal chemistry, particularly within kinase inhibitor discovery and fragment-based drug design (FBDD). Its utility stems from its ability to function as a dynamic pharmacophore; it exists in a solvent-dependent tautomeric equilibrium between the 2-hydroxypyridine (lactim) and 2-pyridone (lactam) forms. This guide provides a comprehensive technical analysis of its structural properties, a validated synthetic protocol via Suzuki-Miyaura cross-coupling, and an examination of its role as a bioisostere in modern drug development.

Structural Analysis & Tautomeric Dynamics

Chemical Identity

- IUPAC Name: 3-(Furan-2-yl)pyridin-2(1H)-one (favored tautomer in solution)

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- Molecular Formula: C

  H

  NO

- Molecular Weight: 161.16 g/mol

- Core Scaffold: Biaryl system comprising an electron-rich furan ring coupled to an electron-deficient pyridine/pyridone ring.

Tautomeric Equilibrium

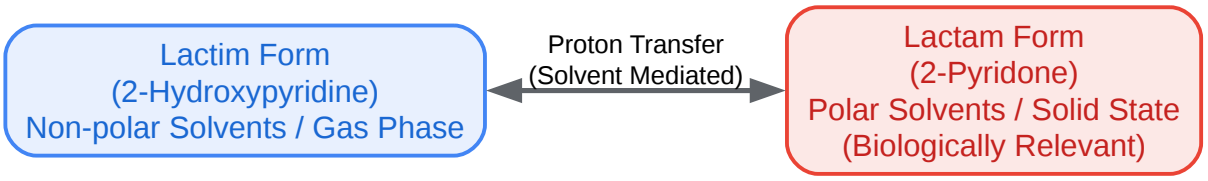
The defining physicochemical feature of this molecule is the prototropic tautomerism between the hydroxy- and oxo- forms. Understanding this equilibrium is critical for predicting binding modes in protein active sites.

- Lactam Form (2-Pyridone): Predominant in the solid state and polar solvents (H

  O, DMSO, MeOH). It presents a specific Hydrogen Bond Donor (NH) and Acceptor (C=O) motif, often mimicking the peptide bond geometry found in kinase hinge regions.

- Lactim Form (2-Hydroxypyridine): Favored in the gas phase and non-polar solvents.[1] It presents a different H-bond pattern (OH donor, Pyridine-N acceptor).

Mechanistic Insight: The furan ring at the C3 position introduces steric strain and electronic conjugation that can influence the rotation of the biaryl bond, but it does not significantly disrupt the aromaticity required for the tautomeric shift.



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Figure 1: Tautomeric equilibrium shift driven by solvent polarity and environmental conditions.

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Synthetic Protocol: Suzuki-Miyaura Cross-Coupling

The most robust method for synthesizing **3-(furan-2-yl)-2-hydroxypyridine** involves the palladium-catalyzed cross-coupling of a halogenated pyridone precursor with a furan boronic acid. Direct coupling to the unprotected 2-hydroxypyridine is possible but often requires optimization to prevent catalyst poisoning by the free amide/hydroxyl functionality.

Validated Reaction Scheme

- Substrate: 3-Bromo-2-hydroxypyridine (or 3-bromo-2-methoxypyridine for protected route).
- Coupling Partner: 2-Furanylboronic acid.
- Catalyst: Pd(dppf)Cl

  [2]·CH

  Cl

  or Pd(PPh

)

  .
- Base: Na

  CO

  or K

  PO

  .

Step-by-Step Methodology

Reagents:

- 3-Bromo-2-hydroxypyridine (1.0 equiv)

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- 2-Furanylboronic acid (1.2 equiv)
- Pd(dppf)Cl

  (5 mol%)
- Sodium Carbonate (2.0 M aqueous solution, 3.0 equiv)
- Solvent: 1,4-Dioxane or DME (Dimethoxyethane)

Protocol:

- Degassing: Charge a reaction vessel with 1,4-Dioxane and the aqueous Na

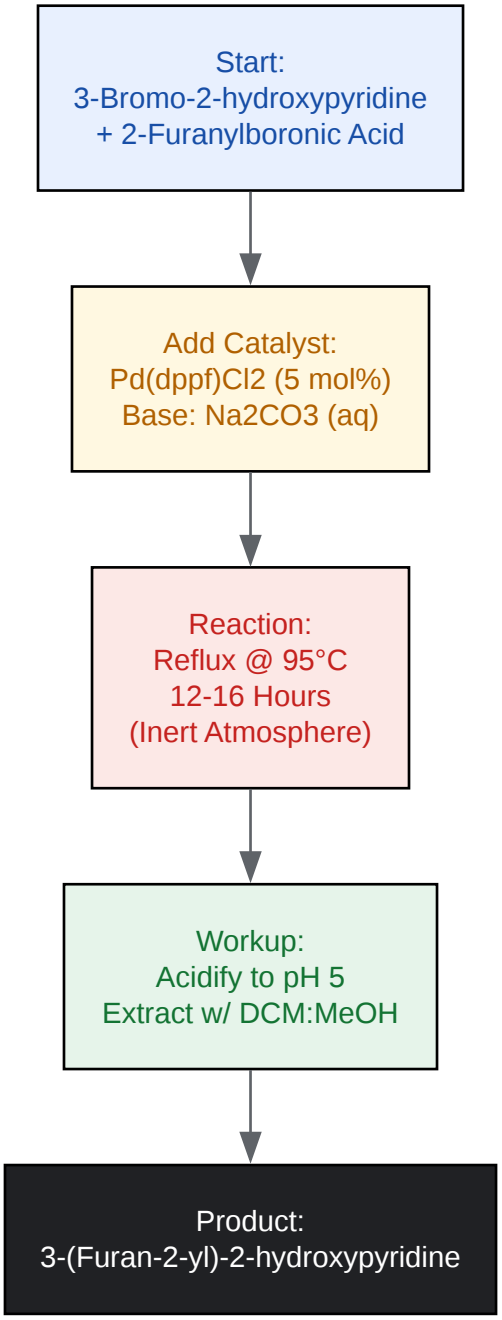
  CO

  solution. Sparge with Nitrogen (N

) or Argon for 15 minutes to remove dissolved oxygen (Critical for Pd(0) stability).
- Addition: Add 3-bromo-2-hydroxypyridine, 2-furanylboronic acid, and the Pd catalyst under a positive pressure of inert gas.
- Heating: Seal the vessel and heat to 90–100 °C for 12–16 hours. Monitor reaction progress via LC-MS (Target mass: [M+H]

  = 162.1).
- Workup: Cool to room temperature. Dilute with Ethyl Acetate (EtOAc) and water. Separate phases.
- Acidification (Critical): The product may reside in the aqueous phase as the phenolate/pyridonate salt. Carefully acidify the aqueous layer to pH ~4–5 with 1M HCl to precipitate the neutral 2-pyridone form or extract it into organic solvent (DCM/MeOH 9:1).
- Purification: Flash column chromatography on silica gel.
  - Eluent: DCM:MeOH (95:5 to 90:10). The product is polar due to the lactam moiety.

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Figure 2: Optimized Suzuki-Miyaura coupling workflow for **3-(furan-2-yl)-2-hydroxypyridine** synthesis.

Physicochemical & Analytical Characterization

Accurate identification requires distinguishing the furan signals from the pyridine core.

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Property	Expected Value / Feature	Notes
Physical State	Off-white to pale yellow solid	High melting point due to intermolecular H-bonding (dimerization).[1]
H NMR (DMSO-d)	11.5–12.0 (br s, 1H, NH/OH)	Broad singlet confirms the lactam NH or exchangeable OH.
H NMR (Aromatic)	Pyridine: 3 signals (dd, d, t patterns)Furan: 3 signals (d, d, dd)	Furan protons typically appear at 6.6, 7.0, 7.8 ppm.
MS (ESI)	[M+H] = 162.16	Positive mode ionization.
Solubility	DMSO, Methanol, DMF	Poor solubility in non-polar solvents (Hexane, Et O).

Medicinal Chemistry Applications

Kinase Hinge Binding

The 2-pyridone motif is a privileged scaffold in kinase inhibition. It mimics the hydrogen bonding pattern of the adenine ring of ATP.

- Mechanism: The lactam NH acts as a donor to the kinase hinge region (e.g., to the backbone carbonyl of the gatekeeper residue), while the Carbonyl (C=O) acts as an acceptor from the backbone NH.
- Furan Role: The furan ring at C3 serves as a lipophilic spacer that can orient substituents into the ribose binding pocket or the solvent-exposed front region, depending on the specific kinase topology.

Bioisosterism

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The 3-(furan-2-yl) moiety can act as a bioisostere for:

- Biaryl systems: Replacing a phenyl-phenyl linkage to alter metabolic stability or solubility.
- Indoles: The furan-pyridine fusion (if cyclized) or the rotatable biaryl mimics the electronics of indole but with different H-bond capabilities.

Metal Coordination

While the monodentate furan oxygen is a poor ligand, the 2-hydroxypyridine moiety is a classic N,O-chelator (forming 4-membered rings or bridging metals). In the presence of transition metals (Cu, Zn), this scaffold can form stable complexes, which is relevant for metalloenzyme inhibitors.

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